Comparative Analysis of Cupric Tartrate and Copper Sulfate as Fungicides

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Compound of Interest		
Compound Name:	*Cupric tartrate*	
Cat. No.:	*B1604005*	*Get Quote*

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Executive Summary

Copper compounds have a long history of use as broad-spectrum fungicides in agriculture. Their efficacy is primarily dependent on the release of copper ions (Cu^{2+}), which are toxic to fungal pathogens. This guide provides a comparative overview of two such compounds: **cupric tartrate** and copper sulfate. While copper sulfate is a well-established and widely studied fungicide, publicly available experimental data on the fungicidal efficacy of **cupric tartrate** is scarce. Therefore, this comparison is primarily based on their chemical properties and the established principles of copper-based fungicidal action. The evidence suggests that the significant difference in water solubility between the two compounds would lead to substantial variations in their performance as fungicides.

Mechanism of Action of Copper-Based Fungicides

The fungicidal activity of copper compounds is not dependent on the specific salt but on the release of cupric ions (Cu^{2+}) in the presence of moisture.[1][2][3][4] These ions have a multi-site mode of action, making the development of resistance by fungal pathogens unlikely.[2][3]

Once released, Cu^{2+} ions can:

- Disrupt Cellular Proteins: Copper ions bind to sulfhydryl, carboxyl, and other functional groups in proteins, leading to denaturation and loss of enzymatic function.[1]

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- Interfere with Energy Production: They can disrupt electron transport chains within the mitochondria, inhibiting cellular respiration.[1]
- Damage Cell Membranes: Copper ions can increase cell membrane permeability, leading to leakage of essential cellular components and ultimately cell death.[1]

It is important to note that copper fungicides are protectants, meaning they must be applied to the plant surface before fungal spores germinate and infect the plant tissue. They do not have curative or systemic activity.[4][5][6]

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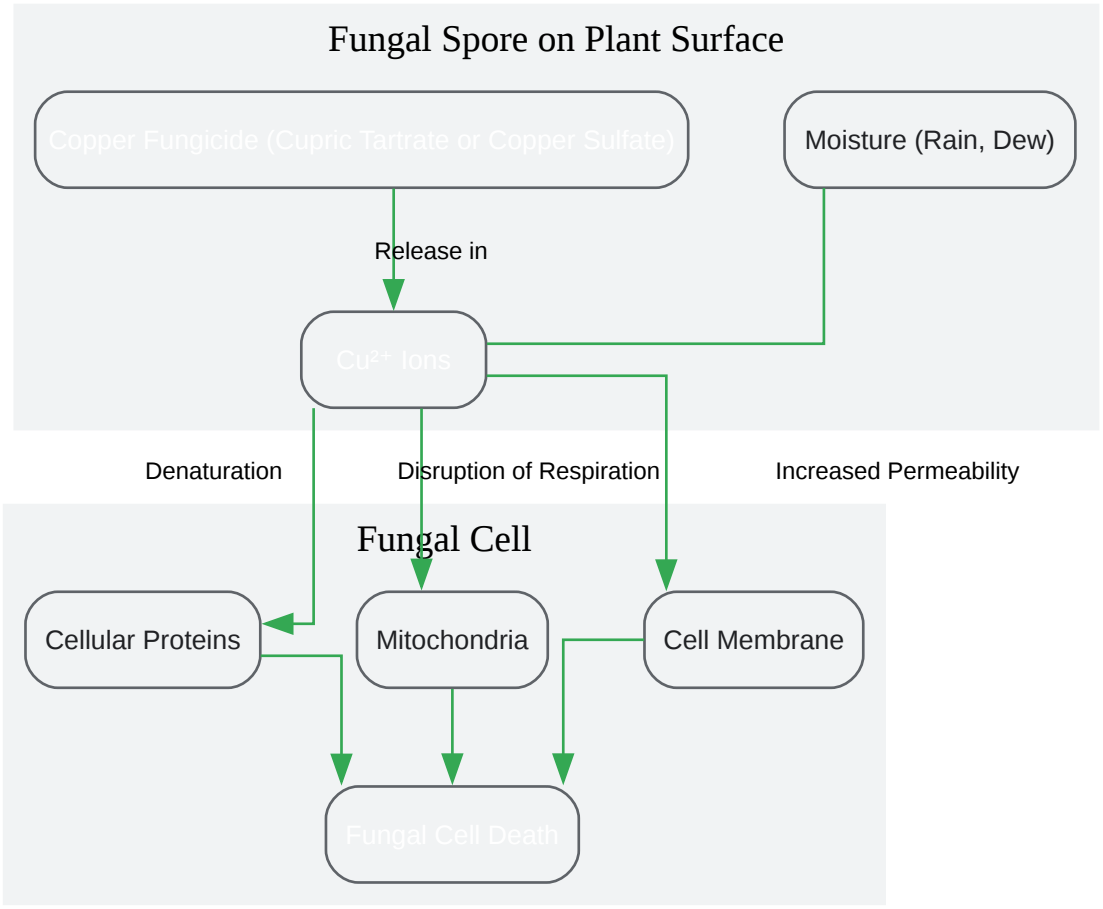

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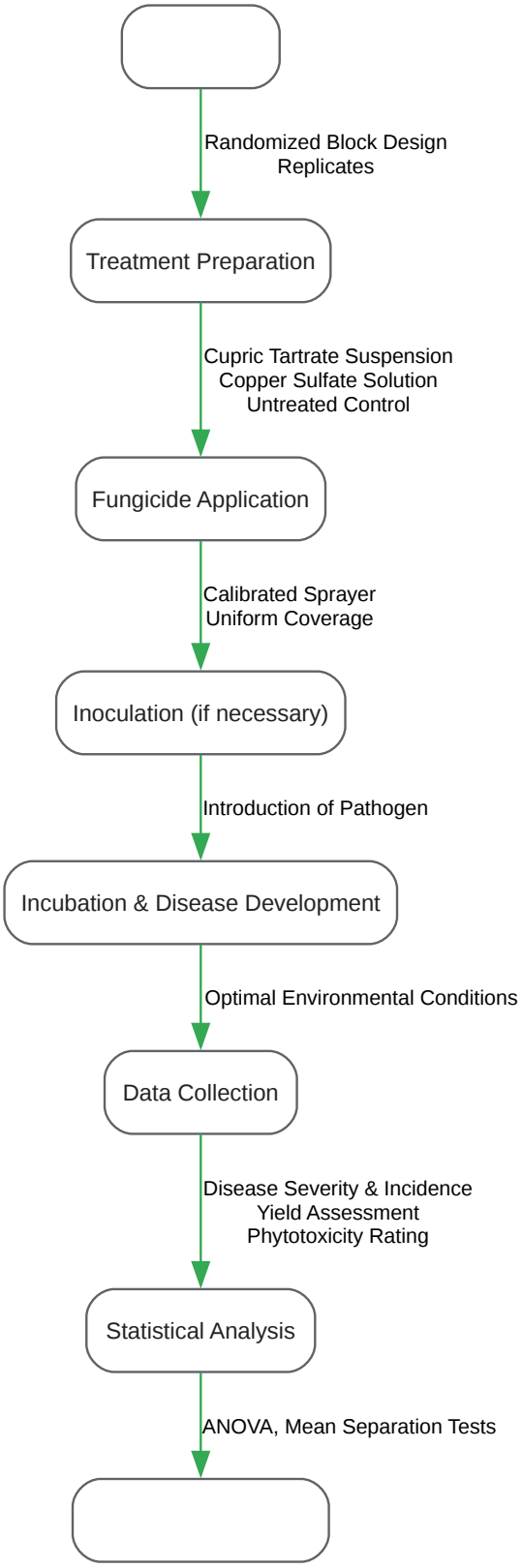

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Ontario, CA 91761, United States

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